

An In-depth Technical Guide to Flamprop-m-isopropyl: History and Development

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Compound of Interest

Compound Name: *Flamprop-m-isopropyl*

Cat. No.: *B1594779*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the herbicide **Flamprop-m-isopropyl**, from its historical development to its chemical properties, mechanism of action, and environmental fate. **Flamprop-m-isopropyl** is a selective, systemic herbicide previously used for the post-emergence control of wild oats (*Avena fatua*) in cereal crops.[1] This document synthesizes available scientific literature to offer a detailed resource for researchers and professionals in the fields of agricultural science and drug development. All quantitative data is presented in structured tables, and key experimental methodologies are outlined. Diagrams illustrating metabolic pathways and experimental workflows are provided in the DOT language for visualization.

Introduction and Historical Development

Flamprop-m-isopropyl, also known as l-flamprop-isopropyl, was developed as a selective herbicide primarily targeting wild oats in wheat and barley.[2] It belongs to the arylalanine class of herbicides.[2][3] The "m" in its name signifies that it is the biologically active stereoisomer, specifically the L-isomer, derived from L-alanine.[2] This stereospecificity enhances its herbicidal potency.[2] The development of flamprop variants began in the 1960s and 70s, with flamprop-isopropyl being introduced around 1978.[2][4] It was recognized that the herbicidal activity of these compounds was dependent on their degradation to the biologically active acid, flamprop.[4] **Flamprop-m-isopropyl** is now considered a discontinued herbicide.[1][2]

Chemical and Physical Properties

The chemical and physical properties of **Flamprop-m-isopropyl** are summarized in the table below.

Property	Value	Reference
IUPAC Name	isopropyl N-benzoyl-N-(3-chloro-4-fluorophenyl)-L-alaninate	[2]
CAS Registry Number	63782-90-1	[2]
Chemical Formula	C ₁₉ H ₁₉ ClFNO ₃	[2]
Molecular Weight	363.81 g/mol	[5]
Physical State	White crystals	[2]
Water Solubility	12 mg/L at 20°C (pH 7)	[2]
Isomerism	Stereoisomer (L-isomer of flamprop-isopropyl)	[2]

Synthesis

The commercial synthesis of **Flamprop-m-isopropyl** involves a multi-step process designed to produce the specific L-isomer.[2] The key steps are outlined below.

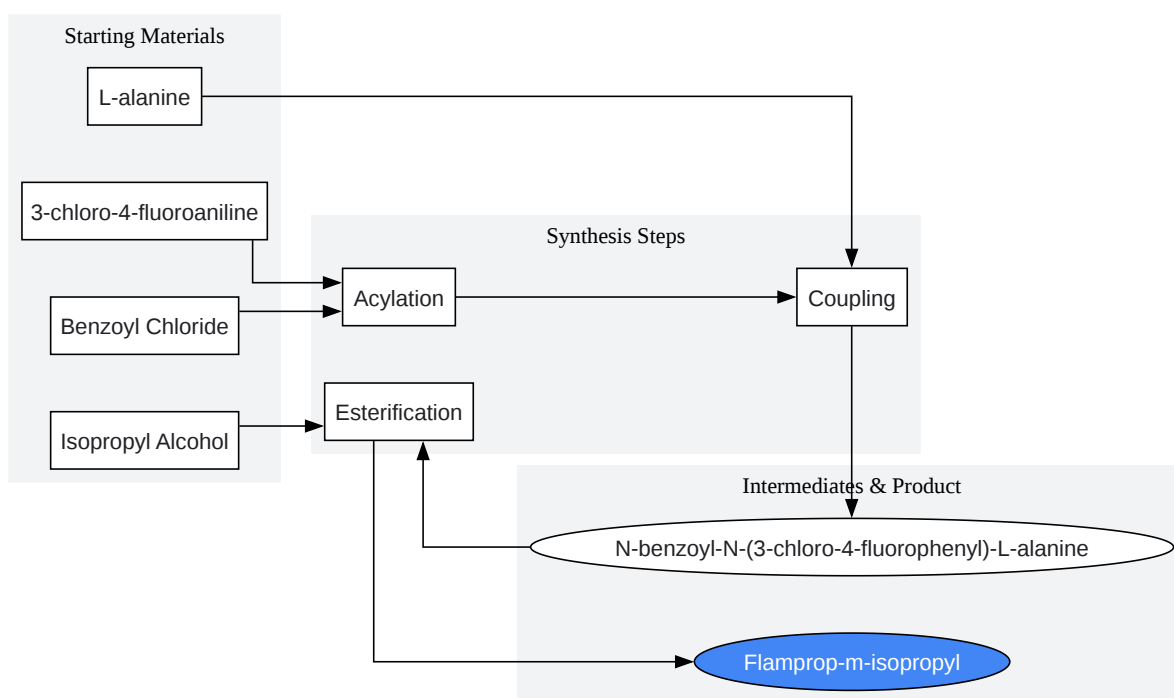
Synthesis of N-benzoyl-N-(3-chloro-4-fluorophenyl)-L-alanine

The synthesis begins with the preparation of N-benzoyl-N-(3-chloro-4-fluorophenyl)-L-alanine. This intermediate is formed through the acylation of 3-chloro-4-fluoroaniline with benzoyl chloride, followed by coupling with L-alanine.[2]

Esterification

The resulting N-benzoyl-N-(3-chloro-4-fluorophenyl)-L-alanine is then esterified with isopropyl alcohol.[2] This reaction is typically carried out under controlled temperature and acidic

conditions to yield **Flamprop-m-isopropyl** while preserving the chiral integrity of the molecule.
[2]



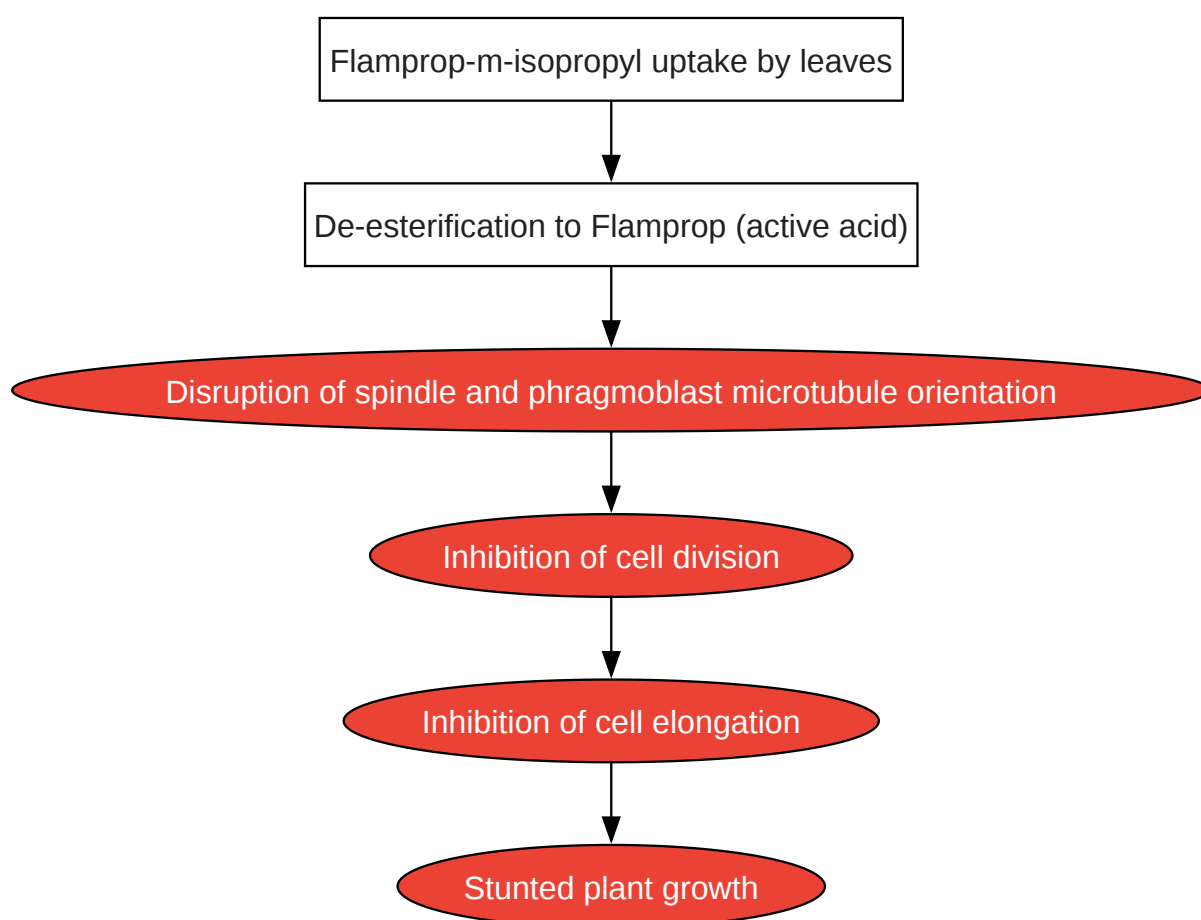
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Caption: General synthesis workflow for **Flamprop-m-isopropyl**.

Mechanism of Action

Flamprop-m-isopropyl is a systemic herbicide that is absorbed by the leaves of the plant.[2] Its primary mode of action is the inhibition of cell elongation.[2][4] Research on the related compound, flamprop-M-methyl, has provided more detailed insights into the mechanism,

suggesting that it acts as a mitotic disrupter. It affects the orientation of spindle and phragmoblast microtubules, leading to defective cell division.[4] Unlike some other microtubule-disrupting herbicides, flamprop-M-methyl and its active metabolite, flamprop, did not inhibit tubulin polymerization in vitro, suggesting a novel mechanism of action that may involve the disassembly of the minus-end of microtubules.[4]



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Caption: Proposed mechanism of action for **Flamprop-m-isopropyl**.

Efficacy and Crop Selectivity

Flamprop-m-isopropyl demonstrated high efficacy against wild oats (*Avena* spp.) in cereal crops like wheat and barley.[2] Its selectivity is attributed to differential metabolism between the

target weed and the crop, with wild oats exhibiting a quicker de-esterification of the herbicide to its active form.[4]

Crop	Target Weed	Application Rate (kg a.i./ha)	Efficacy (% Spikelet Reduction)	Reference
Wheat	Avena spp.	0.6	95	[2]
Barley	Avena spp.	0.6	93	[2]

Environmental Fate and Toxicology

Environmental Fate

Flamprop-m-isopropyl is characterized as being moderately persistent in soil.[1] It has moderate solubility in water and is volatile, which raises some concerns about its potential for leaching into groundwater.[1] While specific degradation half-life (DT50) data for **Flamprop-m-isopropyl** is not readily available, data for the related compound flamprop-methyl indicates a DT50 of approximately 1-2 weeks in sandy loam, clay, and medium loam soils, and 2-3 weeks in peat soil.[6]

Ecotoxicology

Flamprop-m-isopropyl is reported to be moderately toxic to birds, most aquatic organisms, honeybees, and earthworms.[1] There is some concern regarding its potential for bioaccumulation.[1]

Organism Group	Toxicity Level
Birds	Moderate
Aquatic Organisms	Moderate
Honeybees	Moderate
Earthworms	Moderate

Experimental Protocols

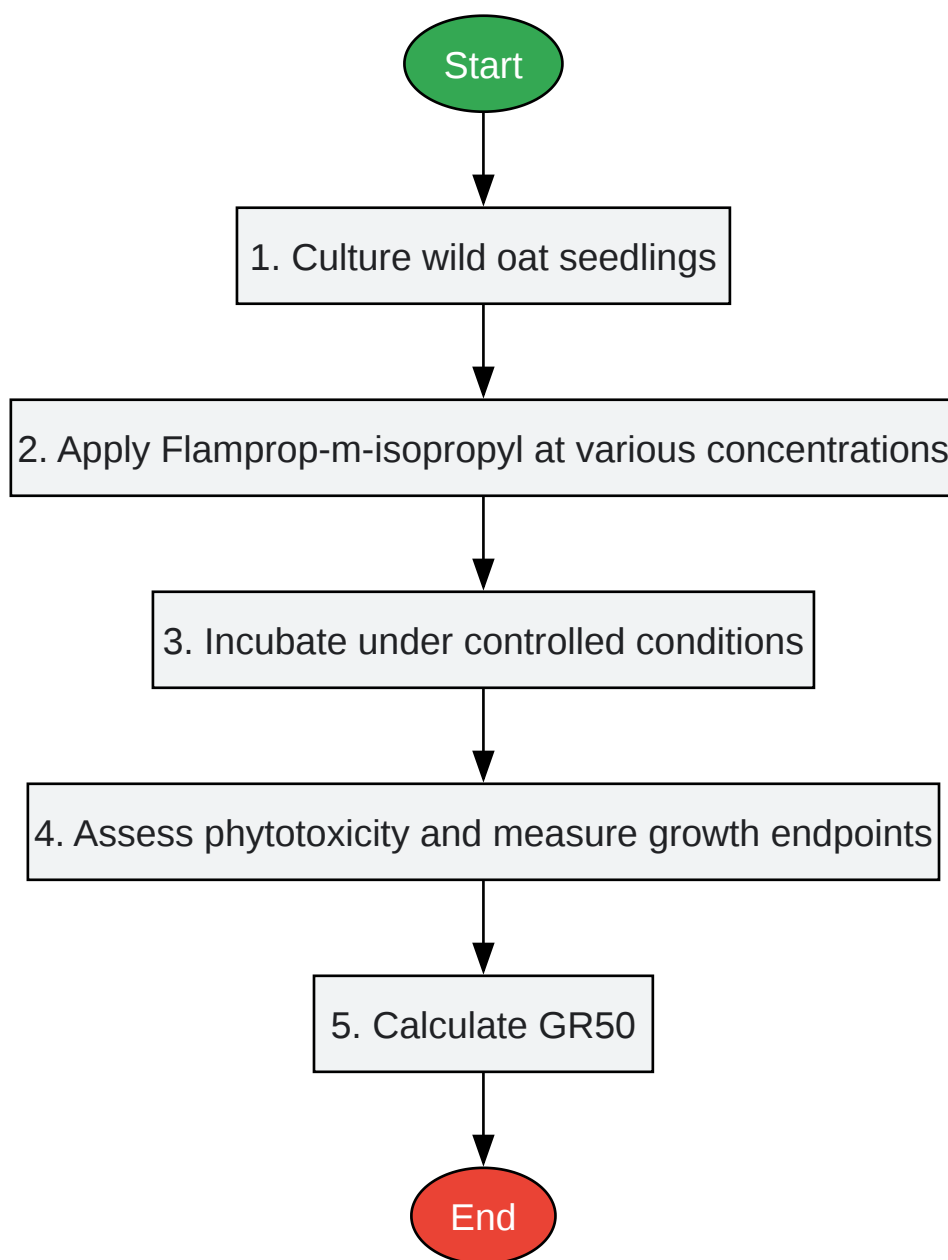
Detailed experimental protocols for a discontinued herbicide like **Flamprop-m-isopropyl** are often proprietary and not publicly available. However, based on general principles and OECD guidelines, the following outlines the methodologies that would be employed for key studies.

Herbicidal Efficacy Bioassay (Whole Plant Assay)

Objective: To determine the efficacy of **Flamprop-m-isopropyl** in controlling a target weed species (e.g., *Avena fatua*).

Methodology (based on general greenhouse bioassay principles):

- **Plant Culture:** Grow wild oat seedlings in pots containing a standardized soil mix under controlled greenhouse conditions (e.g., 20-25°C, 16-hour photoperiod).
- **Herbicide Application:** At a specific growth stage (e.g., 2-3 leaf stage), apply **Flamprop-m-isopropyl** at a range of concentrations using a laboratory sprayer to ensure uniform coverage. Include an untreated control group.
- **Evaluation:** After a set period (e.g., 14-21 days), visually assess phytotoxicity and measure endpoints such as plant height, fresh weight, and dry weight.
- **Data Analysis:** Calculate the GR50 (the concentration required to cause a 50% reduction in growth) using appropriate statistical software.



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Caption: General workflow for a herbicidal efficacy bioassay.

Soil Degradation Study (OECD 307)

Objective: To determine the rate of degradation of **Flamprop-m-isopropyl** in soil under controlled laboratory conditions.

Methodology (based on OECD Guideline 307):

- Soil Selection: Use at least three different soil types with varying characteristics (e.g., pH, organic matter content, texture).
- Test Substance Application: Apply ^{14}C -labeled **Flamprop-m-isopropyl** to the soil samples at a known concentration.
- Incubation: Incubate the treated soil samples in the dark at a constant temperature (e.g., 20°C) and moisture level.
- Sampling and Analysis: At specified time intervals, extract soil samples and analyze for the parent compound and potential metabolites using techniques like High-Performance Liquid Chromatography (HPLC) coupled with a radioactivity detector.
- Data Analysis: Determine the dissipation kinetics and calculate the DT50 (time for 50% dissipation) and DT90 (time for 90% dissipation) values.

Residue Analysis in Crops

Objective: To determine the concentration of **Flamprop-m-isopropyl** and its metabolites in plant tissues.

Methodology (based on general residue analysis principles):

- Extraction: Homogenize the plant material and extract with a suitable organic solvent (e.g., acetonitrile).
- Clean-up: Purify the extract to remove interfering substances using techniques such as solid-phase extraction (SPE) or liquid-liquid partitioning.
- Analysis: Quantify the concentration of **Flamprop-m-isopropyl** and its metabolites using instrumental analysis, typically HPLC with a suitable detector (e.g., UV or mass spectrometry).
- Method Validation: Validate the analytical method for accuracy, precision, linearity, and limit of quantification (LOQ).

Conclusion

Flamprop-m-isopropyl was a significant development in the selective control of wild oats in cereal crops, notable for its stereospecific activity. While it has been discontinued, the study of its history, mechanism of action, and environmental behavior provides valuable insights for the development of new and improved herbicides. Its unique mode of action related to microtubule disruption without direct inhibition of tubulin polymerization suggests a potential area for further research into novel herbicide targets. The data and methodologies presented in this guide offer a foundational resource for scientists and researchers in the ongoing effort to develop effective and environmentally sound crop protection solutions.

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